

Application Notes and Protocols: The Use of Dimethyl Vinyl Phosphate in Agrochemical Synthesis

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Compound of Interest

Compound Name: *Dimethyl vinyl phosphate*

Cat. No.: *B080605*

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This document provides detailed application notes and protocols on the use of **dimethyl vinyl phosphate** and its precursors in the synthesis of organophosphate agrochemicals. It includes experimental procedures, quantitative data, and diagrams of reaction pathways and experimental workflows.

Introduction

Dimethyl vinyl phosphate and related vinyl phosphates are key intermediates in the synthesis of a class of organophosphate insecticides. These compounds are valued for their high efficacy and relatively rapid degradation in the environment. The primary mode of action for these insecticides is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and mammals. This document focuses on the synthesis of two prominent vinyl phosphate agrochemicals: Dichlorvos (DDVP) and Mevinphos.

Synthesis of Organophosphate Agrochemicals

The Perkow reaction is a fundamental transformation in the synthesis of vinyl phosphate insecticides. It involves the reaction of a trialkyl phosphite with a halo-ketone or halo-aldehyde to yield a dialkyl vinyl phosphate.

Synthesis of Dichlorvos (2,2-dichlorovinyl dimethyl phosphate)

Dichlorvos is a widely used insecticide synthesized from the reaction of trimethyl phosphite and chloral. The reaction proceeds via the Perkow rearrangement.

Experimental Protocol: One-Pot Synthesis of Dichlorvos

This protocol is adapted from a one-pot synthesis method, providing a streamlined approach to Dichlorvos production.

- Materials:
 - Chloral (0.1 mol)
 - Methanol (0.2 mol)
 - Deionized water (0.1 mol)
 - N,N-Dimethylformamide (DMF) (0.3–1.5 mol)
 - Phosphorus trichloride (0.1 mol)
- Procedure:
 - To a stirred solution of chloral (0.1 mol), slowly add a mixed solution of methanol (0.2 mol) and deionized water (0.1 mol).
 - Concurrently, add DMF (0.3–1.5 mol).
 - Maintain the reaction temperature between 10–30°C.
 - Add phosphorus trichloride (0.1 mol) dropwise to the reaction mixture.
 - Monitor the reaction progress. The reaction is considered complete when the concentration of phosphorus trichloride is less than 1%.
 - Remove the solvent under vacuum via rectification to yield Dichlorvos.

Quantitative Data for Dichlorvos Synthesis

Parameter	Value	Reference
Yield	92%	[1]
Purity	90%	[1]
Molecular Formula	C ₄ H ₇ Cl ₂ O ₄ P	[2]
Molecular Weight	220.98 g/mol	[2]

Spectroscopic Data for Dichlorvos

Technique	Data	Reference
¹ H NMR	Spectra available in the "Catalog Of Pesticide NMR Spectra".	[3]
Mass Spectrum	Available in the NIST WebBook.	[2]
IR Spectrum	Available in the NIST WebBook.	[2]

Synthesis of Mevinphos (2-methoxycarbonyl-1-methylvinyl dimethyl phosphate)

Mevinphos is another potent organophosphate insecticide, synthesized from the reaction of trimethyl phosphite with methyl chloroacetoacetate.

Experimental Protocol: Synthesis of Mevinphos

This protocol describes the general synthesis of Mevinphos.

- Materials:
 - Trimethyl phosphite

- Methyl chloroacetoacetate
- Procedure:
 - The synthesis is achieved through the reaction of trimethyl phosphite with methyl chloroacetoacetate.
 - The reaction is typically carried out in a suitable solvent and may require heating to proceed to completion.
 - The product, Mevinphos, is then isolated and purified using standard laboratory techniques such as distillation or chromatography.

Quantitative Data for Mevinphos Synthesis

Parameter	Value	Reference
Molecular Formula	C ₇ H ₁₃ O ₆ P	
Molecular Weight	224.15 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[4]

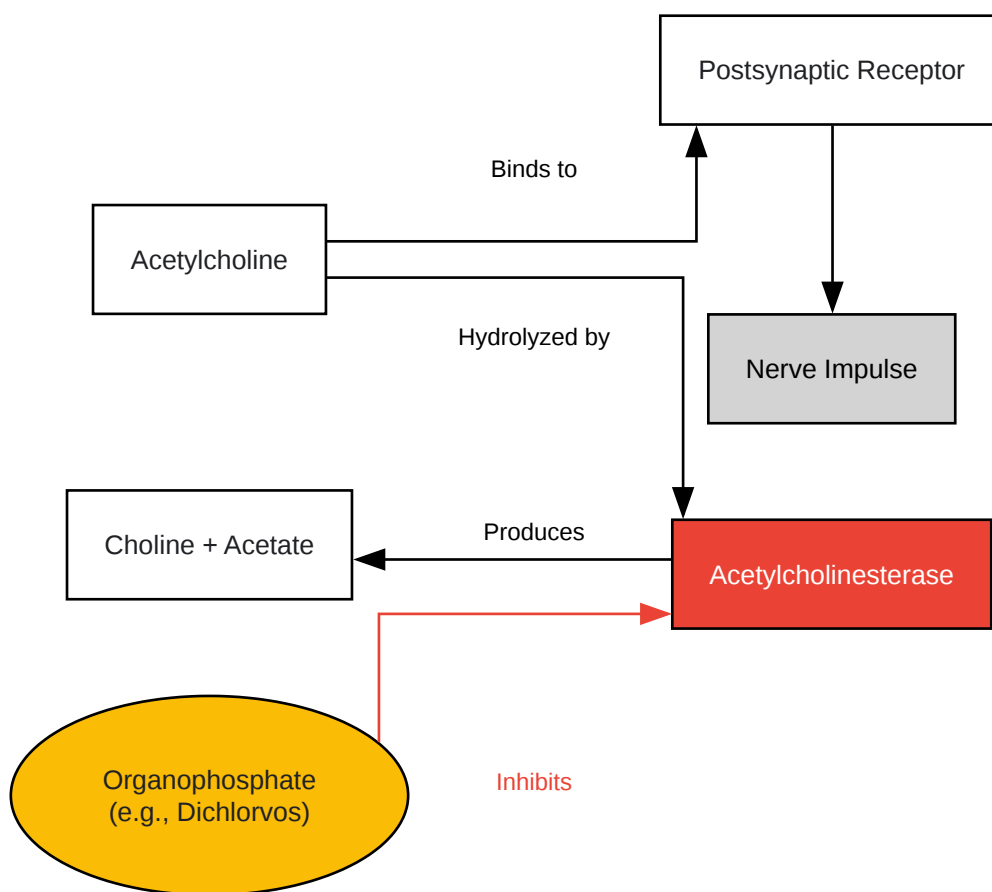
Spectroscopic Data for Mevinphos

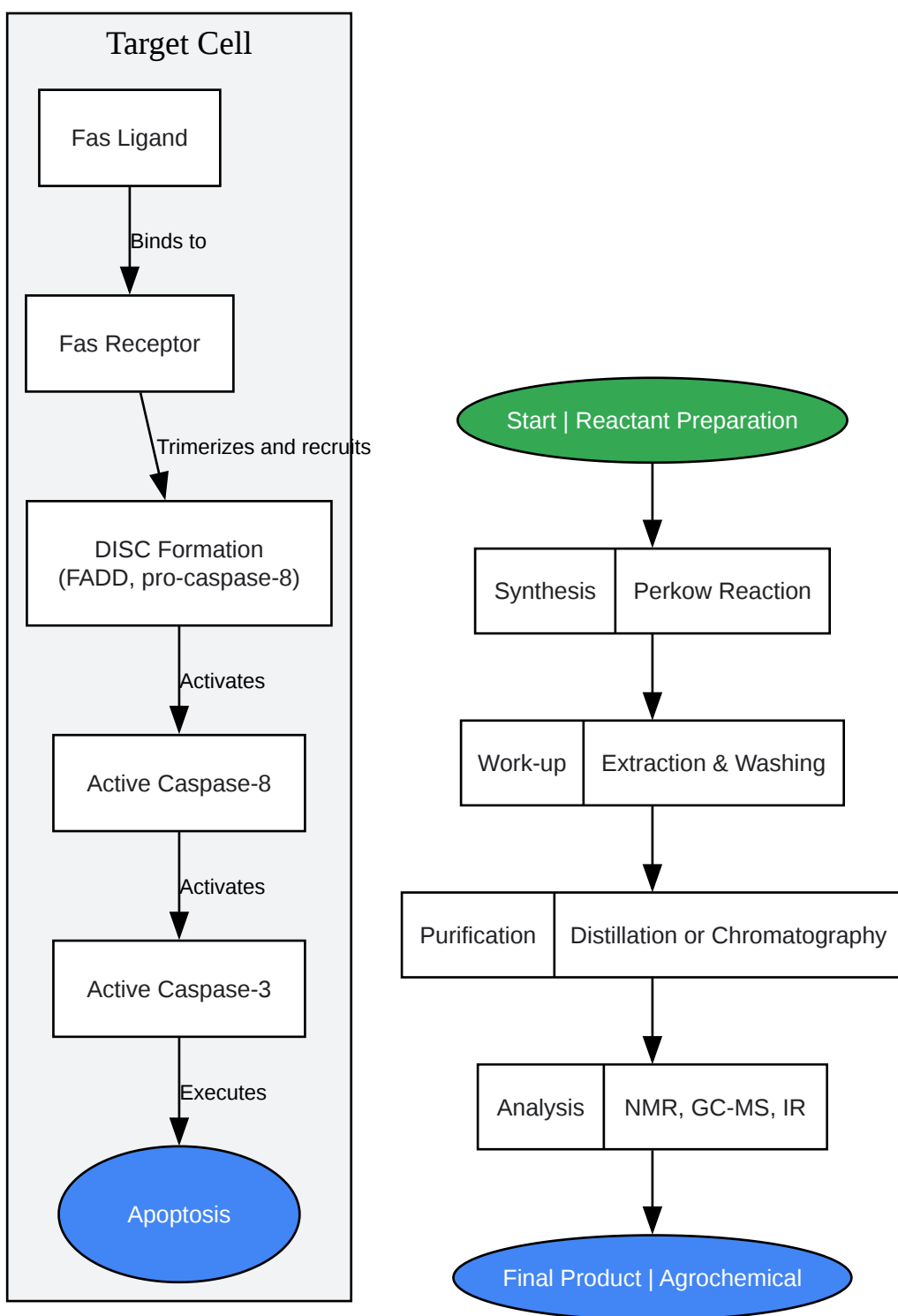
Technique	Data	Reference
¹ H NMR, ¹³ C NMR, ³¹ P NMR	Spectral data can be obtained through standard analytical techniques.	
Mass Spectrum	Available from various analytical chemistry databases.	[5]
IR Spectrum	Characteristic peaks would include C=O, C=C, and P=O stretching frequencies.	[4]

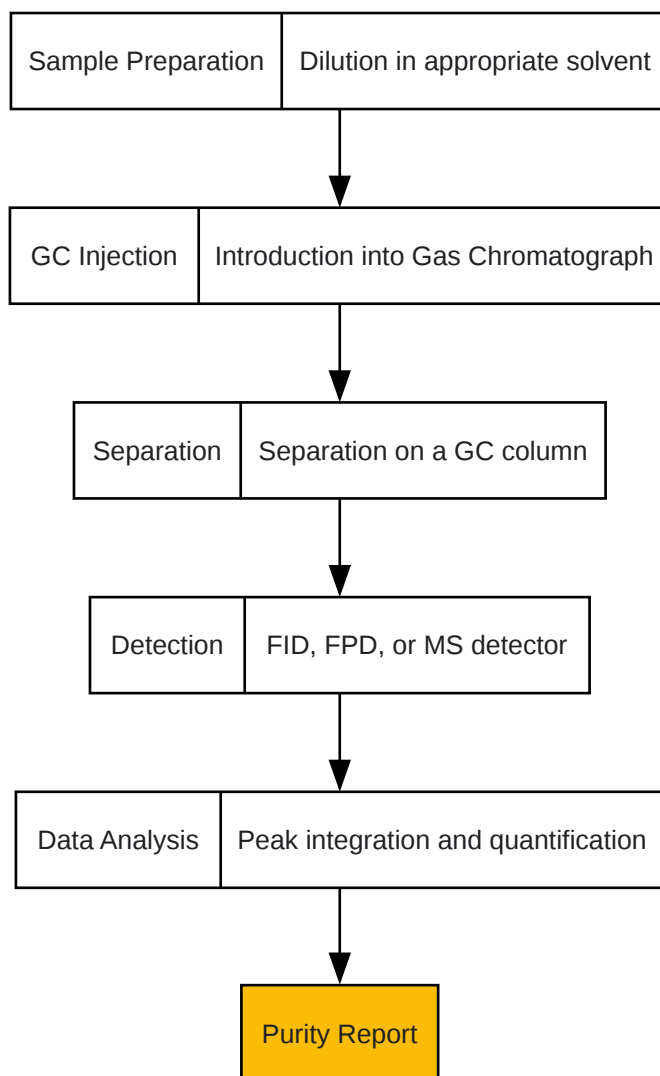
Mode of Action

Acetylcholinesterase Inhibition

The primary mode of action for Dichlorvos, Mevinphos, and other organophosphate insecticides is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is crucial for breaking down the neurotransmitter acetylcholine in synaptic clefts. Inhibition of AChE leads to an accumulation of acetylcholine, causing continuous nerve stimulation, which results in paralysis and death of the insect.







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